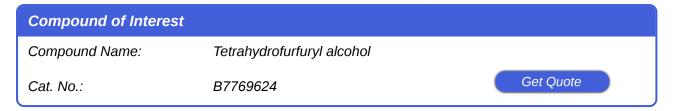


## An In-depth Technical Guide to the Thermochemical Properties of Tetrahydrofurfuryl Alcohol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermochemical properties of **Tetrahydrofurfuryl alcohol** (THFA), a versatile and increasingly popular green solvent and chemical intermediate. The information compiled herein is intended to support research, development, and safety assessments in various scientific and industrial applications, including pharmaceuticals.

## **Quantitative Thermochemical Data**

The following tables summarize the key thermochemical and physical properties of **Tetrahydrofurfuryl alcohol**. These values are essential for process design, safety analysis, and computational modeling.

Table 1: Enthalpic and Thermodynamic Properties of Tetrahydrofurfuryl Alcohol



| Property                                 | Value                               | Units     | Conditions           |
|--|-------------------------------------|-----------|----------------------|
| Heat of Combustion (at constant volume)  | 708.6[1]                            | cal/g·mol | -                    |
| Heat of Vaporization                     | 51.55[2]                            | kJ/mol    | -                    |
| 120.6[3]                                 | cal/g                               | -         |                      |
| Constant Pressure Heat Capacity (Liquid) | 0.432[1][2]                         | cal/g/°C  | 30-37 °C             |
| 190[4]                                   | J/mol·K                             | 298.15 K  |                      |
| Standard Enthalpy of Formation (Liquid)  | Data not available in cited sources | kJ/mol    | -<br>298.15 K, 1 bar |

Table 2: Physical and Safety-Related Properties of Tetrahydrofurfuryl Alcohol

| Property                   | Value          | Units             |
|----------------------------|----------------|-------------------|
| Molecular Formula          | C5H10O2[1]     | -                 |
| Molecular Weight           | 102.13[1]      | g/mol             |
| Boiling Point              | 178[1][5][6]   | °C                |
| Melting Point              | < -80[1][5][6] | °C                |
| Flash Point (Open Cup)     | 84[1][3]       | °C                |
| Flash Point (Closed Cup)   | 73[3]          | °C                |
| Density (at 20°C)          | 1.0543[1]      | g/cm <sup>3</sup> |
| Vapor Pressure (at 25°C)   | 0.142[3]       | kPa               |
| Autoignition Temperature   | 282[3][6]      | °C                |
| Flammability Limits in Air | 1.5 - 9.7[1]   | % by vol          |

## **Experimental Protocols**



Detailed experimental methodologies are crucial for the accurate determination of thermochemical properties. The following sections describe generalized protocols for key experiments.

# Determination of the Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion of a liquid organic compound such as **Tetrahydrofurfuryl alcohol** can be determined using a bomb calorimeter. This technique measures the heat released at a constant volume.

Objective: To determine the heat of combustion of **Tetrahydrofurfuryl alcohol**.

#### Apparatus:

- Oxygen bomb calorimeter
- Steel crucible
- Ignition wire (e.g., nickel-chromium)
- Pellet press (for solid samples, adaptable for containing liquids)
- High-pressure oxygen source
- Calibrated thermometer or temperature sensor
- Stirrer
- Standardized benzoic acid (for calibration)

#### Procedure:

- Calibration of the Calorimeter:
  - Accurately weigh a pellet of benzoic acid (approximately 1 g) and place it in the crucible.



- Measure a precise length of ignition wire and attach it to the electrodes of the bomb head,
   ensuring it is in contact with the benzoic acid pellet.
- Add a small, known amount of distilled water (typically 1 mL) to the bomb to saturate the internal atmosphere, ensuring that any water formed during combustion is in the liquid state.
- Seal the bomb and charge it with pure oxygen to a pressure of approximately 25-30 atm.
- Immerse the bomb in a known volume of water in the calorimeter jacket.
- Allow the system to reach thermal equilibrium while stirring, and record the initial temperature.
- Ignite the sample and record the temperature at regular intervals until a maximum temperature is reached and the system begins to cool.
- Calculate the heat capacity of the calorimeter using the known heat of combustion of benzoic acid and the measured temperature change.
- Measurement of Tetrahydrofurfuryl Alcohol:
  - Accurately weigh a sample of **Tetrahydrofurfuryl alcohol** (typically 0.5 1.0 g) into the
    crucible. Due to its liquid nature, a gelatin capsule or a similar inert container may be used
    to hold the sample. The heat of combustion of the container must be known or determined
    separately.
  - Follow the same procedure as for the calibration (steps 1.2 1.7).
  - Calculate the heat released by the combustion of the THFA sample, accounting for the heat capacity of the calorimeter and the heat contribution from the ignition wire and any sample container.
  - Convert the heat of combustion at constant volume to the enthalpy of combustion at constant pressure using thermodynamic relationships.



# Determination of Enthalpy of Vaporization and Heat Capacity via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a versatile thermoanalytical technique that can be used to measure the enthalpy of vaporization and the heat capacity of a substance.

Objective: To determine the enthalpy of vaporization and specific heat capacity of **Tetrahydrofurfuryl alcohol**.

#### Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetically sealed aluminum pans
- Syringe for sample loading
- High-purity inert purge gas (e.g., nitrogen or argon)

Procedure for Heat Capacity Measurement:

- Baseline Calibration:
  - Run a DSC scan with two empty, hermetically sealed aluminum pans over the desired temperature range to obtain a baseline.
- Sapphire Calibration:
  - Place a sapphire standard of known mass in the sample pan and run a DSC scan over the same temperature range to calibrate the instrument's heat flow signal.
- Sample Measurement:
  - Accurately weigh a small amount of **Tetrahydrofurfuryl alcohol** (typically 5-10 mg) into a hermetically sealed aluminum pan.
  - Place the sample pan and an empty reference pan in the DSC cell.



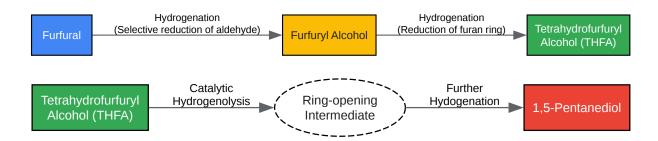
- Heat the sample at a controlled rate (e.g., 10 °C/min) over the desired temperature range.
- The heat flow difference between the sample and the reference is measured, from which the specific heat capacity can be calculated as a function of temperature.

Procedure for Enthalpy of Vaporization Measurement:

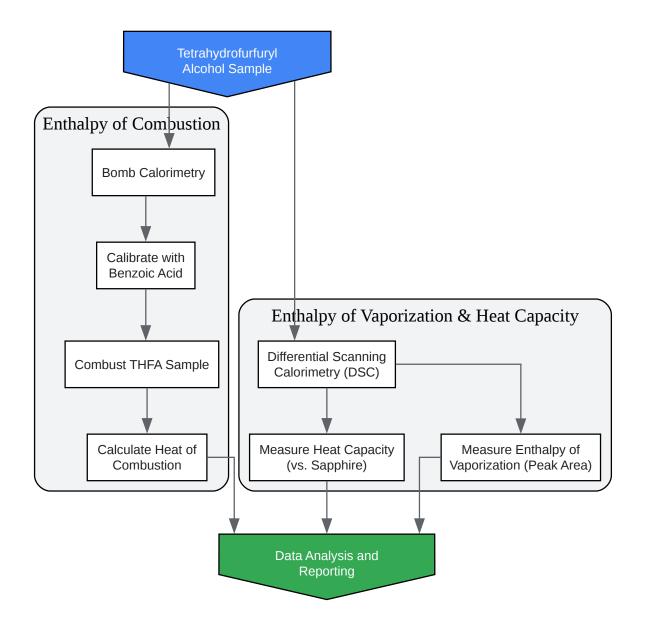
- Sample Preparation:
  - Accurately weigh a small amount of **Tetrahydrofurfuryl alcohol** into a volatile sample pan that allows for vapor to escape through a small pinhole.
- DSC Scan:
  - Place the sample pan and an empty reference pan in the DSC cell.
  - Heat the sample at a constant rate through its boiling point.
  - The DSC will record an endothermic peak corresponding to the vaporization of the sample.
  - The area of this peak is directly proportional to the enthalpy of vaporization. The
    instrument's software can be used to integrate the peak and calculate the enthalpy of
    vaporization.

## **Visualized Pathways and Workflows**

The following diagrams, generated using the DOT language, illustrate key chemical pathways and experimental workflows relevant to **Tetrahydrofurfuryl alcohol**.







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